

4-Methoxy-1-naphthonitrile molecular structure and weight

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Compound of Interest

Compound Name: 4-Methoxy-1-naphthonitrile

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An In-Depth Technical Guide to 4-Methoxy-1-naphthonitrile

This technical guide provides a comprehensive overview of the molecular structure, properties, and analytical methodologies for **4-Methoxy-1-naphthonitrile**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

4-Methoxy-1-naphthonitrile is an organic compound featuring a naphthalene core substituted with a methoxy group at the 4th position and a nitrile group at the 1st position.

Molecular Structure:

Chemical Identifiers and Properties:

A summary of the key quantitative and identifying data for **4-Methoxy-1-naphthonitrile** is presented in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₉ NO	[1][2][3][4]
Molecular Weight	183.21 g/mol	[1][2][3][5]
CAS Number	5961-55-7	[2][3][5][6]
IUPAC Name	4-methoxynaphthalene-1-carbonitrile	[1]
Synonyms	1-Cyano-4-methoxynaphthalene	[1][5][6]
Melting Point	100-102 °C	[5]
Appearance	Solid	[5]
SMILES String	<chem>COc1ccc(C#N)c2ccccc12</chem>	[4][5]
InChI Key	FRCZUGOIGNQOID-UHFFFAOYSA-N	[4][5][6]

Experimental Protocols

Detailed methodologies for the analysis and potential synthesis of **4-Methoxy-1-naphthonitrile** are crucial for its application in research and development.

Analysis by High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **4-Methoxy-1-naphthonitrile**.^[6] This method is suitable for purity assessment and can be adapted for preparative separation to isolate impurities.^[6]

- Column: Newcrom R1, a reverse-phase column with low silanol activity.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.
- Mass Spectrometry (MS) Compatibility: For applications requiring MS detection, the phosphoric acid in the mobile phase should be substituted with formic acid.^[6]

- UPLC Applications: For faster analysis, columns with smaller particle sizes (e.g., 3 μm) can be utilized.[6]
- Scalability: This liquid chromatography method is scalable and can be used for preparative separation and pharmacokinetic studies.[6]

Synthesis Overview

While a specific, detailed protocol for the synthesis of **4-Methoxy-1-naphthonitrile** was not found in the immediate search, its structure is related to other methoxy-substituted naphthyl compounds. For instance, the synthesis of (7-methoxy-1-naphthyl)acetonitrile, a key intermediate for the drug agomelatine, has been described starting from 7-methoxy-1-tetralone. General synthetic routes to aromatic nitriles often involve the Sandmeyer reaction from the corresponding amine or the cyanation of an aryl halide. Another common method is the dehydration of an aldoxime. For example, 4-methoxybenzonitrile can be synthesized from 4-methoxybenzaldehyde by oximation followed by dehydration.

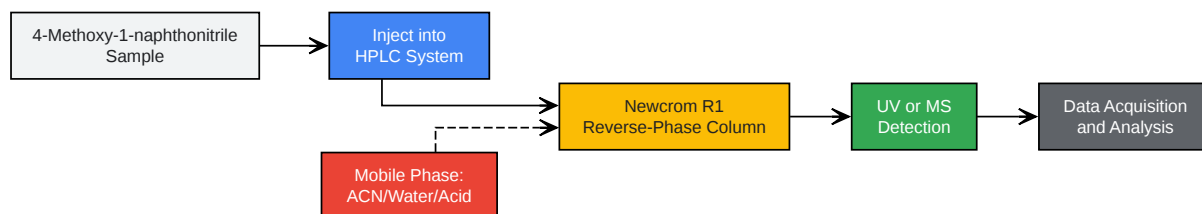
Applications in Chemical Synthesis

4-Methoxy-1-naphthonitrile serves as a valuable intermediate in organic synthesis. It has been utilized in the preparation of more complex molecules, including:

- 1(endo),8b-dicyano-4-methoxy-1,2,2a-trihydrocyclobuta[a]naphthalene.[5]
- Substituted azocin-2(1H)-ones through photocycloaddition reactions.[5]

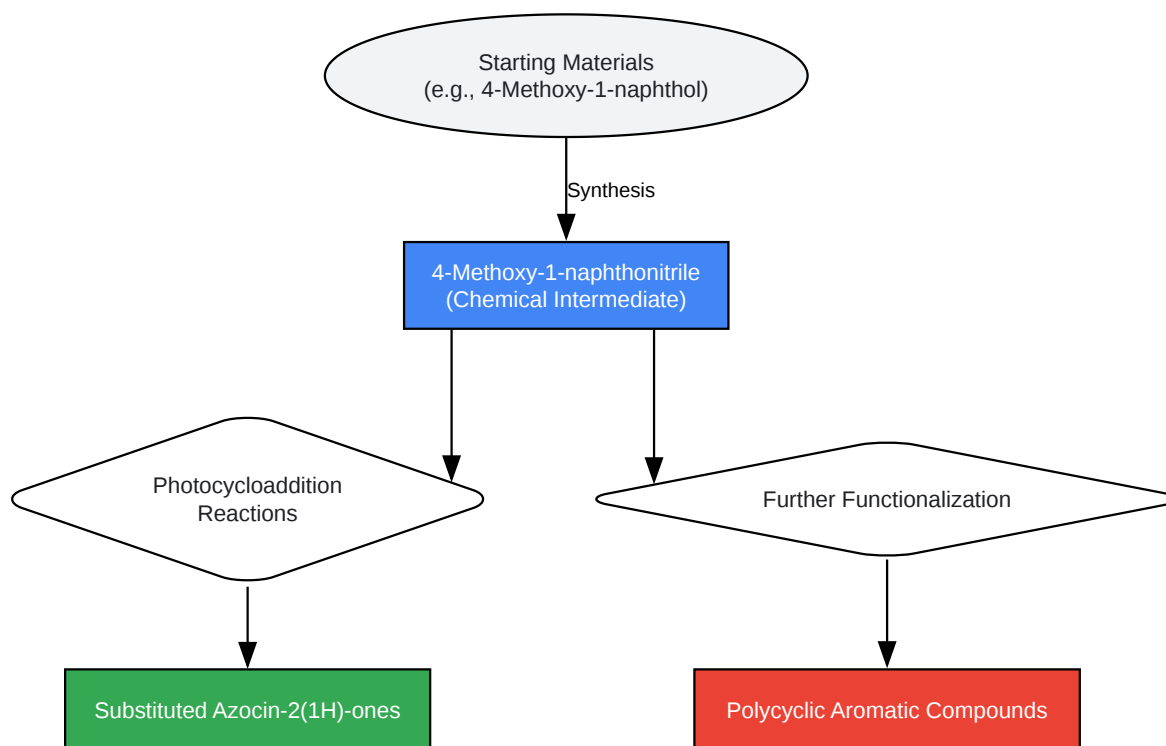
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the study of **4-Methoxy-1-naphthonitrile**.



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Caption: Workflow for the HPLC analysis of **4-Methoxy-1-naphthonitrile**.



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Caption: Role of **4-Methoxy-1-naphthonitrile** as a chemical intermediate.

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